

# octylamine chemical properties and uses

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## Compound of Interest

Compound Name: Octylamine

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An In-depth Technical Guide to n-**Octylamine**: Chemical Properties and Applications

## Introduction

n-**Octylamine** (also known as 1-aminooctane) is a primary aliphatic amine with a versatile profile that makes it a crucial compound in various scientific and industrial fields. Its unique combination of a long hydrophobic alkyl chain and a reactive primary amine group underpins its utility as a chemical intermediate, surfactant, corrosion inhibitor, and a key reagent in nanotechnology. This guide provides a comprehensive overview of its chemical properties, significant applications, and detailed experimental protocols for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Properties

n-**Octylamine** is a colorless to pale yellow liquid characterized by a distinct ammonia-like odor. [1][2][3] It is stable under normal temperatures and pressures.[3] The quantitative properties of n-**octylamine** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N	[1]
Molecular Weight	129.24 g/mol	[1]
CAS Number	111-86-4	[2]
Appearance	Colorless to yellow liquid	[2][3][4]
Odor	Ammonia-like, fishy	[1][2][5]
Melting Point	-5 to -1 °C	[2][5]
Boiling Point	175-177 °C	[2][5]
Density	0.782 g/mL at 25 °C	[2][5]
Flash Point	60 °C (140 °F)	[6][7]
Water Solubility	0.2 - 0.32 g/L (Slightly miscible/Insoluble)	[3][5][8]
Solubility in Organics	Miscible with ethanol, ether, benzene, and ethyl acetate.	[3][4][8]
pKa	10.65 at 25 °C	[5]
Refractive Index	n <sub>20</sub> /D 1.429	[2][5]
Vapor Pressure	1 mmHg at 20 °C	[5]
Explosive Limits	1.6 - 8.2 % (V)	[6][7][9]

## Applications in Research and Development

The bifunctional nature of **octylamine**—possessing both a nonpolar alkyl tail and a polar amine head—makes it a valuable tool in diverse applications, particularly in drug development and materials science.

## Intermediate in Chemical Synthesis

**Octylamine** serves as a fundamental building block in organic synthesis for a range of valuable compounds:

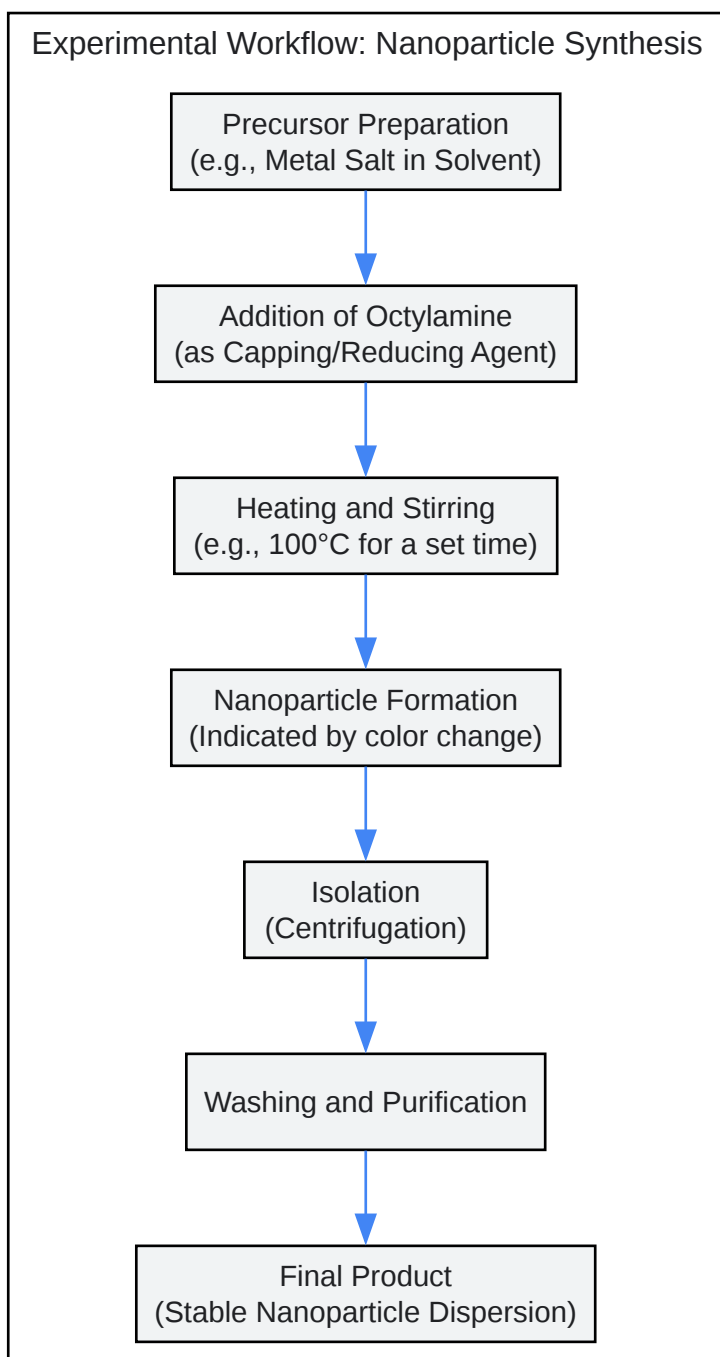
- **Pharmaceuticals:** It is a key reactant in the preparation of 2H-indazoles and 1H-indazolones, which are investigated as myeloperoxidase (MPO) inhibitors.[2][5] It is also used to create reagents for separating drug enantiomers, such as in the production of naproxen.[10] Furthermore, its role as an intermediate for lipids is crucial in the development of lipid nanoparticles for drug delivery.[11]
- **Agrochemicals and Pigments:** A significant industrial use of **octylamine** is in the production of N-octylpyrrolidone, which is used as a solvent for agricultural chemicals and organic pigments.[9][12][13]
- **Surfactants and Biocides:** The amphiphilic nature of **octylamine** makes it a precursor for cationic and amphoteric surfactants.[4][13][14] It is also a building block for biocides used in marine and wood coatings.[14][15]

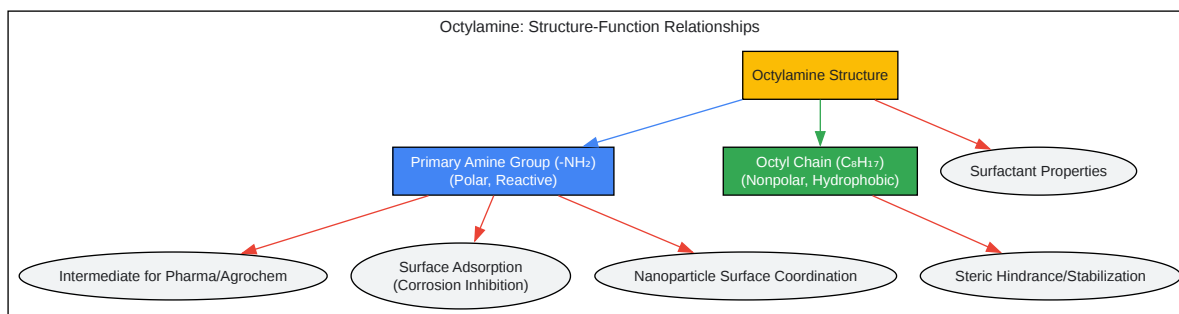
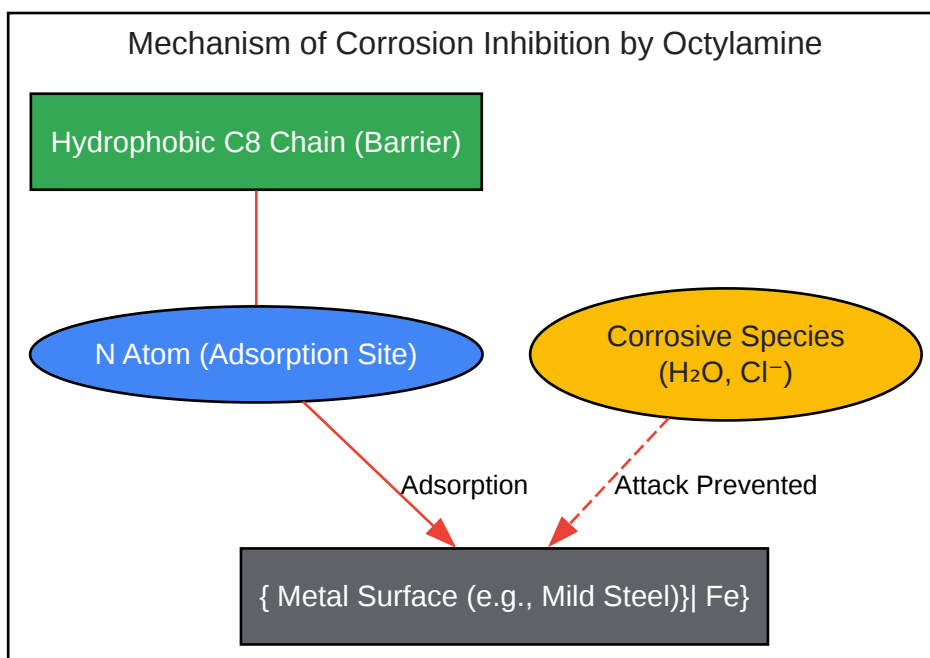
## Nanomaterials Science

In the field of nanotechnology, **octylamine** is indispensable for the synthesis and stabilization of nanoparticles:

- **Capping and Stabilizing Agent:** The amine group coordinates to the surface of growing nanocrystals, while the long octyl chains provide steric hindrance, preventing aggregation. [16] This is crucial for creating stable colloidal dispersions of quantum dots (QDs), metal sulfides, and magnetic nanoparticles.[2][5][17]
- **Reducing Agent:** In certain syntheses, such as for silver nanoparticles, **octylamine** can act as both a reducing agent for the metal salt and a capping agent for the resulting particles, simplifying the experimental setup.[18][19][20]
- **Structure-Directing Agent:** It can be used to induce uniformity and direct the formation of specific nanostructures, such as ultrathin metal sulfide or ZnS/**octylamine** nanosheets.[2][5]

The workflow for a typical nanoparticle synthesis using **octylamine** is illustrated below.





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